

Hexamethyleneimine molecular structure and formula

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An In-depth Technical Guide to **Hexamethyleneimine**: Molecular Structure, Properties, and Experimental Protocols

Introduction

Hexamethyleneimine, systematically known as azepane, is a cyclic secondary amine with the chemical formula C₆H₁₃N.[1][2] It is structurally a seven-membered heterocycle, equivalent to cycloheptane with one carbon atom replaced by a nitrogen atom.[3] This colorless to light yellow liquid possesses a characteristic ammonia-like odor.[1][3] Hexamethyleneimine serves as a crucial intermediate and building block in a wide range of industrial applications, including the synthesis of pharmaceuticals, agrochemicals, dyes, and rubber chemicals.[1][4] It is also utilized in the production of zeolites and as a corrosion inhibitor.[4] This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and key experimental protocols for its synthesis and purification.

Molecular Structure and Identifiers

Hexamethyleneimine is a saturated heterocyclic compound. The seven-membered ring is non-planar, adopting a flexible conformation to minimize ring strain. Its fundamental properties and identifiers are summarized below.



Identifier	Value	
IUPAC Name	Azepane[4]	
Synonyms	Homopiperidine, Hexahydro-1H-azepine, Azacycloheptane[2][3]	
CAS Number	111-49-9[2]	
Molecular Formula	C ₆ H ₁₃ N[1][5]	
Molecular Weight	99.17 g/mol	
SMILES String	C1CCCNCC1	
InChI Key	ZSIQJIWKELUFRJ-UHFFFAOYSA-N[2]	

Physicochemical and Spectroscopic Data

The physical and chemical properties of **hexamethyleneimine** are critical for its handling, storage, and application in chemical synthesis.

Physicochemical Properties

The key quantitative properties of **hexamethyleneimine** are presented in the table below.



Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[1]
Melting Point	-37 °C	[1]
Boiling Point	138 °C (at 749 mmHg)	[1]
Density	0.88 g/mL (at 25 °C)	[1]
Flash Point	18 °C (64.4 °F) - closed cup	
Vapor Pressure	7.4 mmHg (at 21.1 °C)	[1]
Refractive Index	n20/D 1.466	[1]
рКа	11.07 (at 25 °C)	[1]
Water Solubility	Soluble	[1][6]
Explosive Limits	1.6 - 9.9 % (V)	[1]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **hexamethyleneimine**. Various spectral data are publicly available through databases such as SpectraBase and the NIST WebBook.[2][7] Available datasets include:

- ¹H NMR
- 13C NMR
- Infrared (IR) Spectroscopy (ATR, Transmission, Vapor Phase)[7][8]
- Raman Spectroscopy[7]
- Mass Spectrometry (MS)[7]

Experimental Protocols



Detailed methodologies for the synthesis and purification of **hexamethyleneimine** are crucial for researchers in synthetic chemistry.

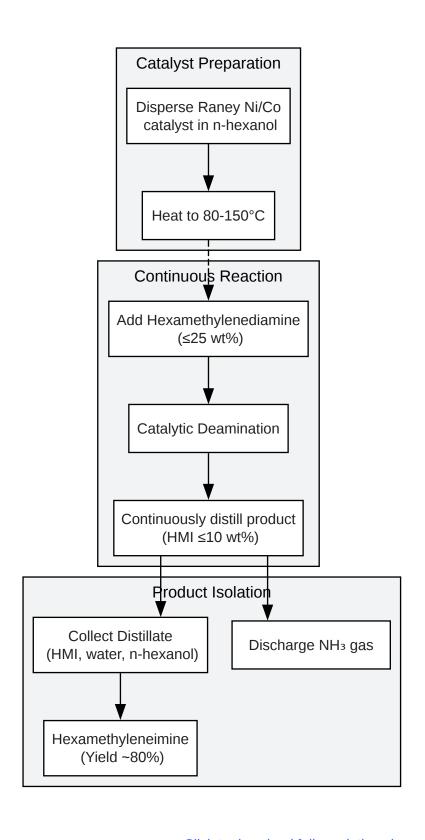
Synthesis of Hexamethyleneimine from Hexamethylenediamine

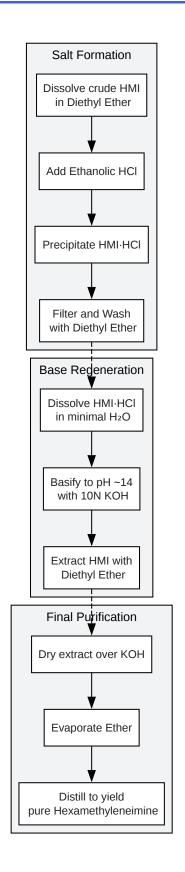
Hexamethyleneimine can be prepared via the catalytic deamination of hexamethylenediamine.[9] This process involves the continuous reaction of the starting material in an inert solvent using a nickel and/or cobalt catalyst.[9]

Methodology:

- Catalyst Dispersion: Add n-hexanol to a reaction flask, followed by the dispersion of a Raney nickel or cobalt catalyst with stirring.[9]
- Reaction Initiation: Heat the mixture to a temperature between 80°C and 150°C.[9]
- Substrate Addition: Add hexamethylenediamine dropwise to the reaction mixture. The concentration of hexamethylenediamine should be maintained at or below 25% by weight.[9]
- Product Removal: As the reaction proceeds, the hexamethyleneimine formed is
 continuously removed from the reaction system by distillation, along with the solvent and byproducts like ammonia. This is critical to keep the concentration of hexamethyleneimine in
 the reaction mixture at 10% by weight or less to prevent catalyst deactivation.[9]
- Product Collection: The distilled **hexamethyleneimine** is collected. The yield for this process is reported to be around 80%.[9]







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